

Application Notes: PDZ1i Small Molecule Inhibitor

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Compound of Interest

Compound Name: PDZ1i
Cat. No.: B10861142

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Introduction

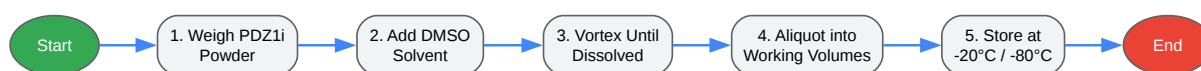
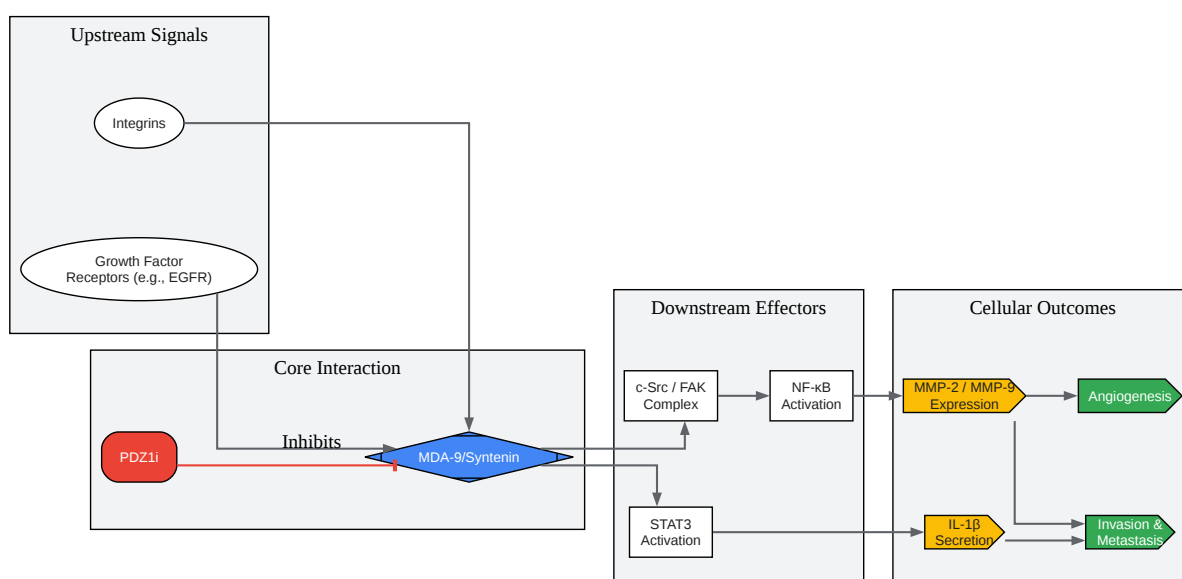
PDZ1i is a first-in-class, specific small-molecule inhibitor that targets the PDZ1 domain of the scaffold protein Melanoma Differentiation Associated Gene-9/Syntenin (MDA-9/Syntenin or SDCBP)[1][2]. MDA-9/Syntenin is a pro-metastatic gene product that is overexpressed in various advanced cancers, including melanoma, glioblastoma, and carcinomas of the breast, liver, and prostate[1][2]. By blocking crucial protein-protein interactions mediated by the PDZ1 domain, **PDZ1i** effectively suppresses cancer cell invasion, metastasis, and angiogenesis, demonstrating significant therapeutic potential in preclinical models[3].

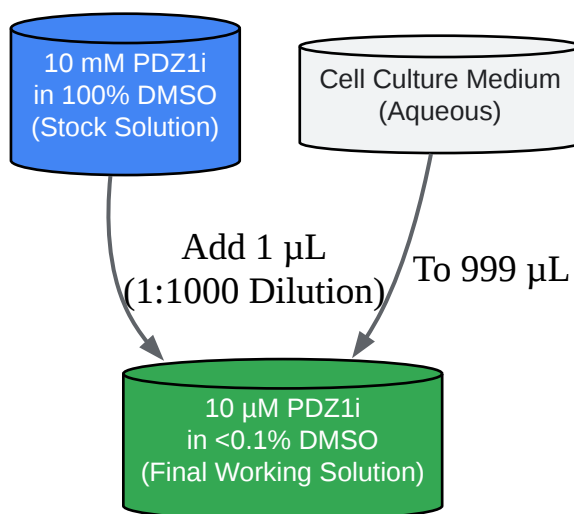
Mechanism of Action

MDA-9/Syntenin functions as a central hub in numerous signaling pathways that drive cancer progression. It contains two tandem PDZ domains (PDZ1 and PDZ2) that facilitate its interaction with a wide array of signaling partners. **PDZ1i** selectively binds to the PDZ1 domain, disrupting the assembly of key signaling complexes. This targeted inhibition leads to the deactivation of several downstream pathways critical for metastasis. Notably, **PDZ1i** has been shown to suppress the activation of Focal Adhesion Kinase (FAK), c-Src, and the subsequent activation of NF- κ B, which in turn downregulates the expression of matrix metalloproteinases

(MMP-2 and MMP-9) involved in extracellular matrix degradation. Furthermore, **PDZ1i** treatment can block STAT3 activation and reduce the secretion of the pro-inflammatory cytokine IL-1 β , thereby modulating the tumor microenvironment.

Signaling Pathway Inhibition by PDZ1i





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References

- 1. Biological Role and Aberrant Overexpression of Syntenin-1 in Cancer: Potential Role as a Biomarker and Therapeutic Target - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. PDZ1i - NFCR [nfc.org]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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